

O-Phenolsulfonic acid safety data sheet and handling precautions

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Compound of Interest

Compound Name: O-Phenolsulfonic acid

Cat. No.: B074304

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An In-depth Technical Guide to **O-Phenolsulfonic Acid**: Safety Data and Handling Precautions

Introduction

O-Phenolsulfonic acid (2-hydroxybenzenesulfonic acid) is an arenesulfonic acid derived from the sulfonation of phenol.^[1] It typically appears as a yellowish liquid that can turn brown upon exposure to air and is soluble in water and alcohol.^{[2][3][4]} This compound serves as a versatile intermediate and catalyst in various industrial processes, including the production of pharmaceuticals, dyes, and metal plating baths.^[1] Due to its strong acidic and corrosive nature, a thorough understanding of its safety profile and handling requirements is critical for researchers, scientists, and drug development professionals to ensure a safe laboratory environment.

This guide provides a comprehensive overview of the safety data for **O-Phenolsulfonic acid**, detailing its hazards, handling precautions, emergency procedures, and a sample experimental protocol.


Hazard Identification and GHS Classification


O-Phenolsulfonic acid is classified as a hazardous substance under the Globally Harmonized System (GHS). It is harmful if swallowed and causes severe skin burns and eye damage.^{[1][5]} Some classifications also indicate it may be corrosive to metals and is suspected of causing genetic defects.^{[7][8]}


Table 1: GHS Hazard Classification

Pictogram(s)	Signal Word	Hazard Code	Hazard Statement
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| Danger^[3] | H302 | Harmful if swallowed.^[1]^[6] | | | | H314 | Causes severe skin burns and eye damage.^[1]^[5]^[6] | | | | H318 | Causes serious eye damage.^[5] | | | | H290 | May be corrosive to metals.^[6]^[7] | | | | H341 | Suspected of causing genetic defects.^[7]^[8] |

Table 2: Precautionary Statements (P-Statements)

Category	Code	Statement
Prevention	P260	Do not breathe vapors or mist. [5] [9]
	P264	Wash skin thoroughly after handling.
	P270	Do not eat, drink or smoke when using this product.
	P280	Wear protective gloves/ protective clothing/ eye protection/ face protection.
Response	P301 + P330 + P331	IF SWALLOWED: Rinse mouth. Do NOT induce vomiting.
	P303 + P361 + P353	IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/ shower.
	P304 + P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.
	P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
	P310	Immediately call a POISON CENTER or doctor/physician.
Storage	P405	Store locked up.

| Disposal | P501 | Dispose of contents/ container to an approved waste disposal plant. |

Physical and Chemical Properties

The physical and chemical properties of **O-Phenolsulfonic acid** are summarized below. Note that some values are estimates and may vary between sources.

Table 3: Physical and Chemical Properties

Property	Value
Molecular Formula	<chem>C6H6O4S</chem> [1] [3] [5]
Molecular Weight	174.17 g/mol [1] [2]
Appearance	Yellowish liquid, turns brown on exposure to air. [2] [3] [4]
Melting Point	50°C [1] or 145°C (estimate) [2]
Boiling Point	275.14°C (estimate) [2]
Density	1.33 - 1.6 g/cm ³ [1] [7]
Solubility	Miscible with water and alcohol. [3]

| pKa | -0.60 ± 0.15 (Predicted)[\[2\]](#) |

Toxicological Information

Toxicological data is crucial for assessing the health risks associated with exposure. The available acute toxicity data is presented below.

Table 4: Toxicological Data

Route	Species	Value
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| Oral | Rat | LD50: 1,900 mg/kg |

Handling and Storage Precautions

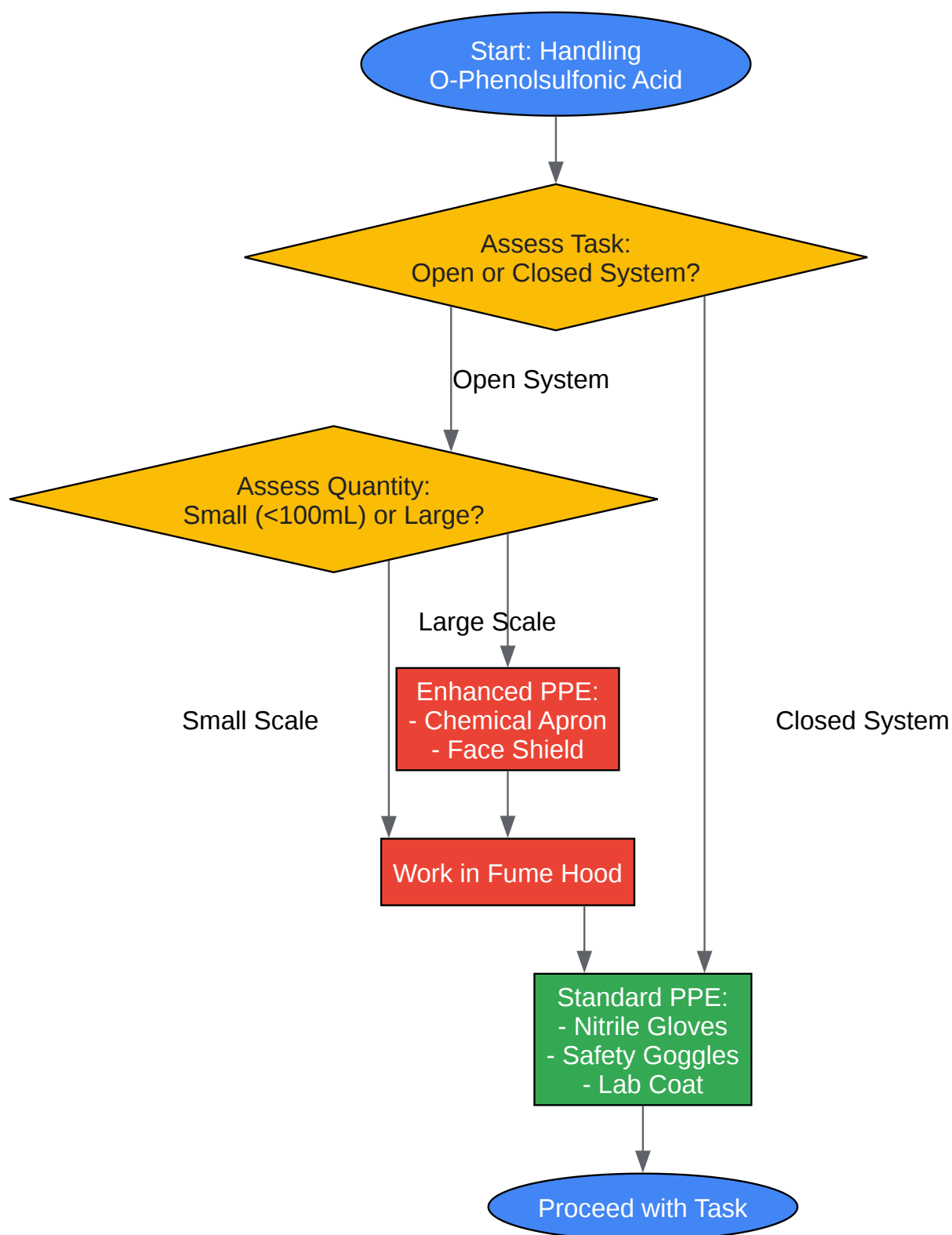
Proper handling and storage procedures are essential to minimize risk.

Engineering Controls:

- Work in a well-ventilated area, preferably within a chemical fume hood, to keep airborne concentrations below exposure limits.[\[10\]](#)
- Ensure safety showers and eyewash stations are readily accessible.

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles or a face shield.[\[10\]](#)
- Skin Protection: Wear chemical-resistant gloves (e.g., nitrile, neoprene) and a lab coat. For larger quantities or splash risks, a chemical-resistant apron is recommended.[\[10\]](#)
- Respiratory Protection: If ventilation is inadequate or for emergency situations, use a NIOSH/MSHA-approved vapor respirator.[\[10\]](#)



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Caption: PPE selection workflow for **O-Phenolsulfonic acid**.

Storage Conditions:

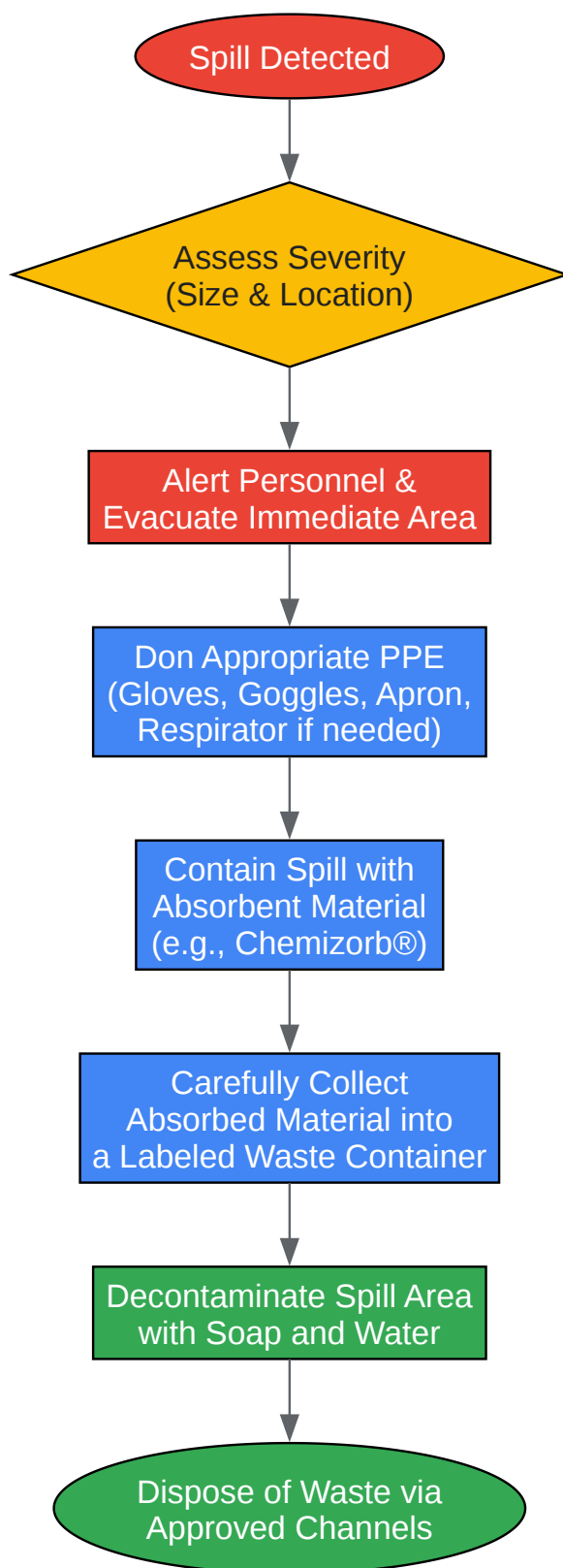
- Store in a cool, dry, and well-ventilated area.[\[10\]](#)
- Keep containers tightly closed and store locked up.[\[10\]](#)
- Store away from incompatible materials such as strong oxidizing agents and bases.[\[11\]](#)
- Use corrosion-resistant containers; avoid metal containers.[\[7\]](#)

Emergency Procedures

First-Aid Measures:

- Inhalation: Remove the victim to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.[\[10\]](#)
- Skin Contact: Immediately remove all contaminated clothing. Rinse the affected area with copious amounts of water for at least 15 minutes, preferably under a safety shower. Seek immediate medical attention.[\[10\]](#)
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Seek immediate medical attention from an ophthalmologist.[\[10\]](#)
- Ingestion: Rinse mouth thoroughly with water. Do NOT induce vomiting due to the risk of perforation.[\[10\]](#) Have the victim drink one or two glasses of water. Seek immediate medical attention.

Accidental Release Measures: In the event of a spill, follow a structured response to ensure safety and proper cleanup.



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Caption: Logical workflow for handling an **O-Phenolsulfonic acid** spill.

Experimental Protocol: Safe Weighing and Solution Preparation

This protocol outlines the steps for safely preparing a 1 M aqueous solution of **O-Phenolsulfonic acid**, assuming it is supplied as a concentrated liquid (e.g., 65% solution).

Materials:

- **O-Phenolsulfonic acid** (e.g., 65% solution)
- Deionized water
- Volumetric flask
- Glass beaker
- Graduated cylinder or pipette
- Stir bar and stir plate
- Appropriate PPE (fume hood, safety goggles, face shield, lab coat, chemical-resistant gloves)

Methodology:

- **Preparation and PPE:** Before starting, ensure the chemical fume hood is operational and the sash is at the appropriate height. Don all required PPE, including double gloves, a lab coat, and a face shield over safety goggles.
- **Calculation:** Calculate the required volume of the stock **O-Phenolsulfonic acid** solution. For a 1 M solution in 100 mL, the calculation would account for the stock concentration (e.g., 65%) and density (e.g., 1.33 g/mL).
- **Water Measurement:** Measure approximately 50 mL of deionized water into a beaker rated for the final volume (e.g., 250 mL). Place the beaker on a magnetic stir plate and add a stir bar.

- **Acid Measurement:** In the fume hood, carefully measure the calculated volume of the concentrated **O-Phenolsulfonic acid** using a graduated cylinder or pipette.
- **Dilution:** Always add acid to water, never the other way around. Slowly and carefully add the measured **O-Phenolsulfonic acid** to the stirring water in the beaker. The reaction is exothermic, and adding water to acid can cause dangerous boiling and splashing.
- **Transfer:** Once the acid is fully added and the solution has cooled to near room temperature, carefully transfer it to the final volumetric flask.
- **Final Volume Adjustment:** Rinse the beaker with small amounts of deionized water and add the rinsate to the volumetric flask. Continue to add deionized water to the flask until the bottom of the meniscus reaches the calibration mark.
- **Mixing:** Cap the volumetric flask securely and invert it several times to ensure the solution is homogeneous.
- **Labeling and Storage:** Label the flask clearly with the chemical name ("1 M **O-Phenolsulfonic Acid**"), concentration, date, and your initials. Store according to the guidelines in Section 5.
- **Cleanup:** Dispose of any contaminated disposable materials (e.g., pipette tips, wipes) in a designated hazardous waste container. Clean all non-disposable equipment thoroughly. Wash hands after removing gloves.

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